

In-Depth Technical Guide: p-Benzoquinone Dioxime (CAS 105-11-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Benzoquinone dioxime

Cat. No.: B092302

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key applications of p-Benzoquinone Dioxime (CAS 105-11-3). All quantitative data is presented in structured tables for ease of reference, and key processes are visualized using logical diagrams.

Chemical Identity and Properties

p-Benzoquinone dioxime, also known as **1,4-benzoquinone dioxime** or quinone dioxime, is an organic compound widely utilized as a vulcanizing agent and crosslinking agent, particularly in the rubber industry.^{[1][2][3]}

Physical Properties

The physical characteristics of p-Benzoquinone Dioxime are summarized below. The appearance is typically a crystalline solid, with color ranging from pale yellow to brown depending on purity.^{[3][4][5]}

Property	Value	Source(s)
Appearance	Pale yellow to brown crystalline powder	[3][4][5]
Melting Point	243 °C (decomposes)	[5]
Boiling Point	303.0 ± 42.0 °C at 760 mmHg (Predicted)	
Density	1.3 ± 0.1 g/cm ³	
Vapor Pressure	1.41 x 10 ⁻⁵ mmHg	[6]
Solubility	Insoluble in water, benzene, and gasoline. Soluble in ethanol and slightly soluble in acetone.	[3][7]

Chemical Properties

Key chemical identifiers and properties are provided in the table below.

Property	Value	Source(s)
CAS Number	105-11-3	[3]
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[3]
Molecular Weight	138.12 g/mol	[3]
IUPAC Name	(1E,4E)-N,N'-dihydroxycyclohexa-2,5-diene-1,4-diimine	
Synonyms	p-Quinone dioxime, Quinone dioxime, PQD, QDO	[3]
Stability	Stable at normal temperature and pressure. Decomposes at high temperatures.	[3][7]
Reactivity	Incompatible with strong acids and strong oxidizing agents.[8] Oxidants have an active effect on it, which is utilized in vulcanization processes.[7]	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of p-Benzoquinone Dioxime are outlined below.

Synthesis Protocol: From p-Benzoquinone

A common laboratory-scale synthesis involves the oximation of p-benzoquinone with hydroxylamine hydrochloride.[4]

Materials:

- p-Benzoquinone (4.0g)
- Hydroxylamine hydrochloride (10.0g)

- Calcium carbonate (5.4g)
- Ethanol (80ml)
- Water (20ml for reaction, 60ml for workup)
- Hydrochloric acid (36.5% w/w, 11.3g)

Procedure:

- Charge a reactor with 4.0g of p-benzoquinone, 5.4g of calcium carbonate, and 10.0g of hydroxylamine hydrochloride.
- Add 80ml of ethanol and 20ml of water to the reactor.
- Stir the mixture evenly and heat to 70°C for 3 hours.
- After the reaction is complete, remove the solvent by vacuum distillation.
- To the residue, add 60ml of water and 11.3g of 36.5% hydrochloric acid.
- Stir the resulting mixture for 5 minutes.
- Collect the solid product by filtration, wash with water, and dry to yield p-Benzoquinone Dioxime.^[4]

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

This method allows for the simultaneous determination of p-Benzoquinone Dioxime (BQD) and its common impurity, p-nitrosophenol (NSP).^[9]

Instrumentation & Conditions:

- HPLC System: Standard HPLC with UV detector
- Column: Kromasil C18, 5 µm, 150 x 4.6 mm I.D.^{[1][9]}

- Mobile Phase: Methanol / Water / $\text{NH}_4\text{Ac-NH}_3$ buffer (pH 7.0, 50mM) in a ratio of 30:50:20 (v/v/v).[9]
- Flow Rate: 1.0 mL/min[1]
- Column Temperature: 30 °C[1]
- Detection Wavelength: 305 nm[1][9]
- Injection Volume: 10 μL [1]

Sample Preparation:

- Accurately weigh approximately 6.00 mg of the p-Benzoquinone Dioxime sample.
- Transfer the sample to a 10 mL volumetric flask.
- Dissolve and dilute to the mark with methanol.[9]

Expected Retention Times:

- p-Nitrosophenol (NSP): ~2.27 min[1]
- p-Benzoquinone Dioxime (BQD): ~4.76 min[1]

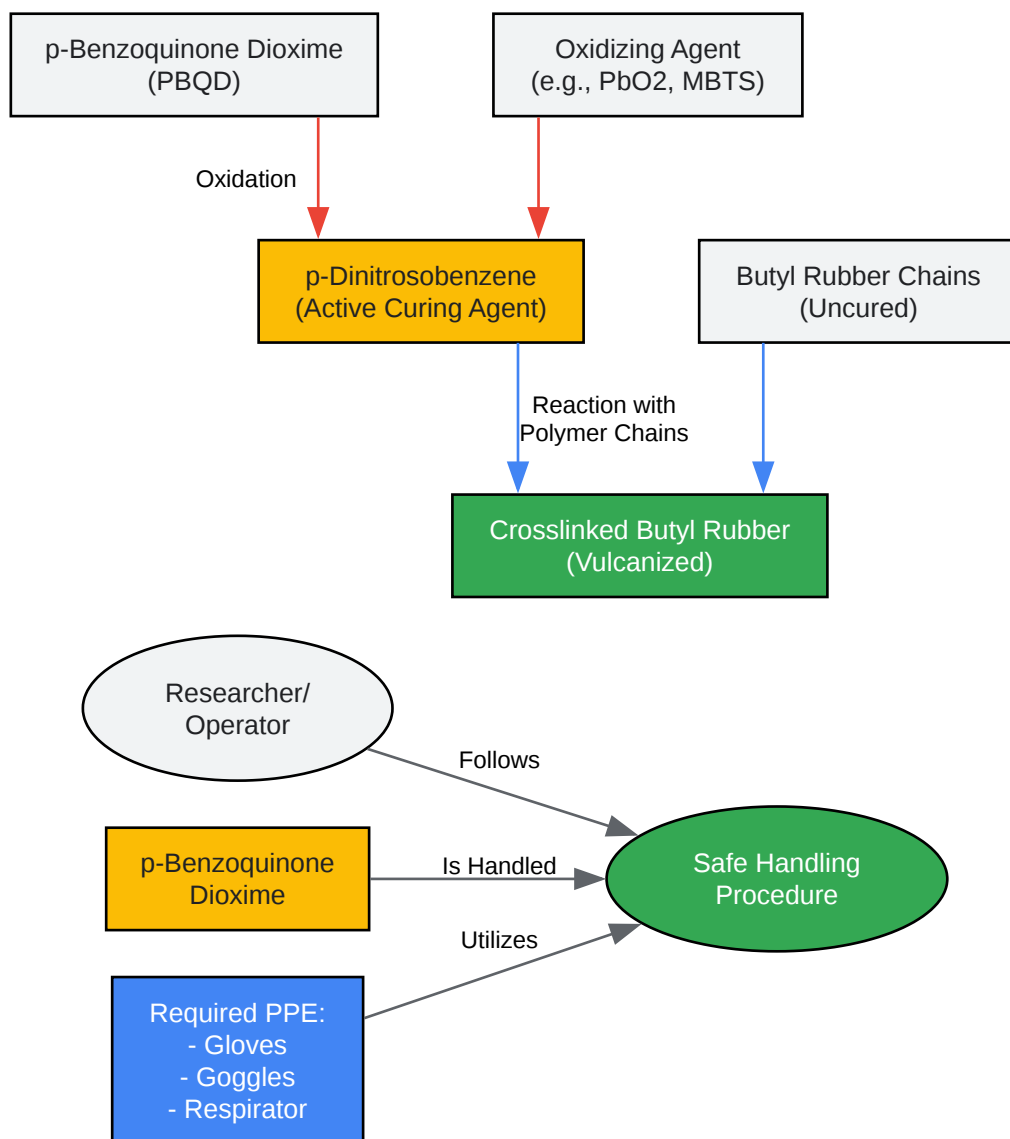
Core Applications and Mechanisms

The primary industrial application of p-Benzoquinone Dioxime is as a non-sulfur vulcanizing (curing) agent for various elastomers, most notably for butyl rubber (IIR) and ethylene-propylene-diene monomer (EPDM) rubber.[3][7]

Vulcanization of Butyl Rubber

In the presence of an oxidizing agent (e.g., lead dioxide, PbO_2 , or dibenzothiazyl disulfide, MBTS), p-Benzoquinone Dioxime is converted to the active crosslinking agent, p-dinitrosobenzene.[10] This species then reacts with the polymer chains of the rubber, forming stable carbon-nitrogen crosslinks. This process, known as quinone cure, imparts high tensile

strength, and excellent heat and ozone resistance to the rubber.[10][11] The vulcanization can proceed rapidly, even at room temperature when certain oxidizing agents are used.[10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN1648654A - High efficiency liquid phase chromatographic analyzing method of p-benzoquinone dioxime and p-nitroso phenol in p-benzoquinone dioxide industrial product - Google Patents [patents.google.com]
- 2. p-Benzoquinone dioxime | SIELC Technologies [sielc.com]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [wap.guidechem.com]
- 5. para-Benzoquinone Dioxime Data [bayvillechemical.net]
- 6. p-Benzoquinone dioxime|CAS NO.105-11-3_Tanyun manufacturer [tanyunchem.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. tandfonline.com [tandfonline.com]
- 9. rct [rct.kglmeridian.com]
- 10. lusida.com [lusida.com]
- 11. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: p-Benzoquinone Dioxime (CAS 105-11-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092302#cas-105-11-3-physical-and-chemical-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com